

Application Notes and Protocols for Biotinyling Peptides with Sulfo-NHS-LC-Biotin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sulfo-NHS-LC-Biotin sodium*

Cat. No.: *B12352772*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

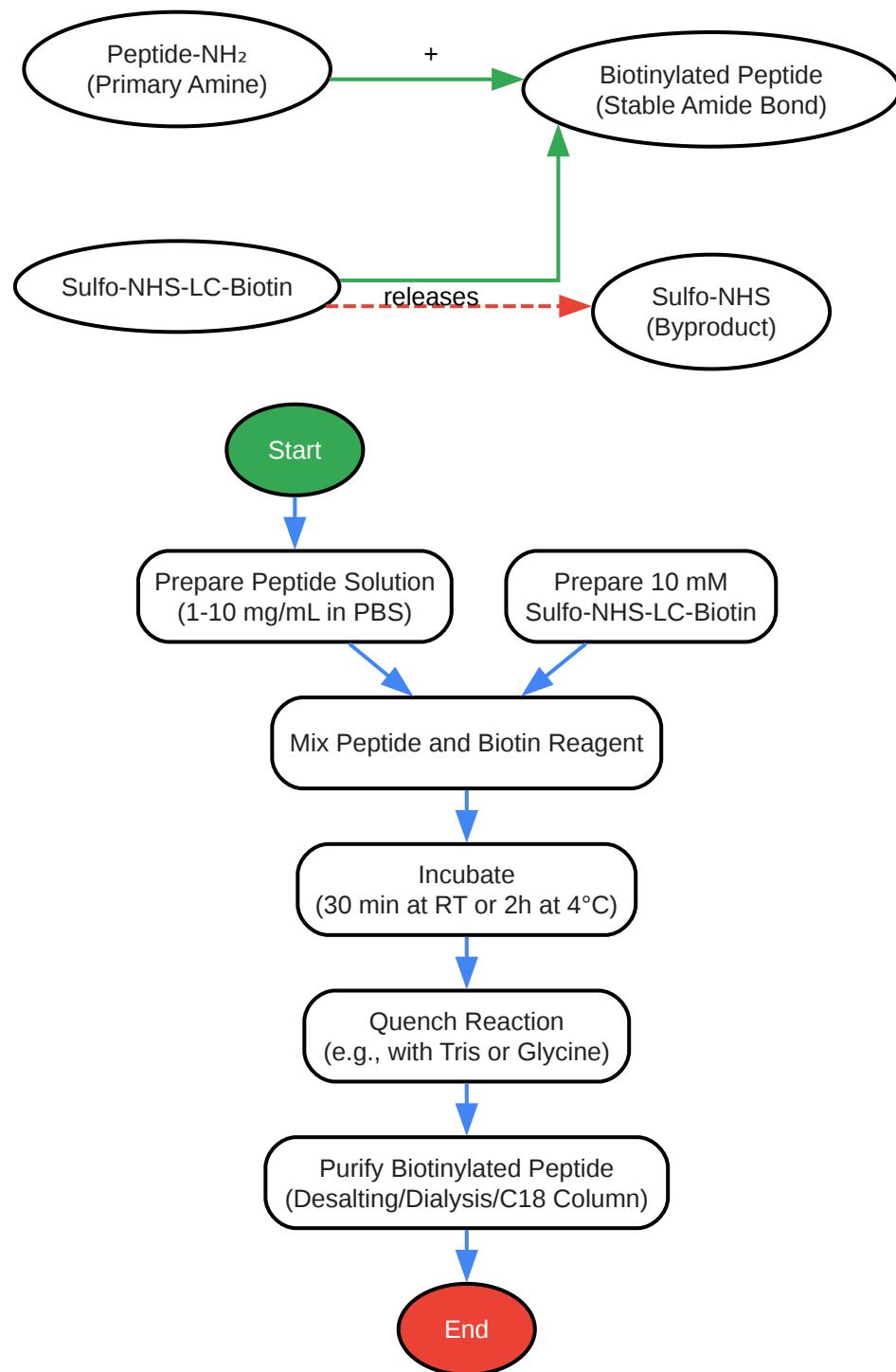
This document provides a detailed protocol for the biotinylation of peptides using Sulfo-NHS-LC-Biotin, a water-soluble and amine-reactive biotinylation reagent. This process is crucial for various applications, including immunoassays, affinity purification, and protein interaction studies.

Introduction

Biotinylation is the process of covalently attaching biotin to a molecule, such as a peptide or protein.^[1] The high-affinity interaction between biotin and avidin or streptavidin ($K_d \approx 10^{-15}$ M) makes this a powerful tool in biotechnology and drug development.^{[1][2]} Sulfo-NHS-LC-Biotin (Sulfosuccinimidyl-6-(biotinamido)hexanoate) is an ideal reagent for this purpose as its N-hydroxysuccinimide (NHS) ester reacts efficiently with primary amines ($-\text{NH}_2$) on the peptide's N-terminus and lysine side chains to form stable amide bonds.^{[3][4]} The inclusion of a hydrophilic sulfonyl group makes the reagent water-soluble, allowing for reactions to be performed in aqueous buffers without the need for organic solvents like DMSO or DMF.^{[3][4]}

Chemical Reaction

The biotinylation reaction with Sulfo-NHS-LC-Biotin involves the nucleophilic attack of a primary amine on the NHS ester, leading to the formation of a stable amide bond and the release of N-hydroxysulfosuccinimide.^[5]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. info.gbiosciences.com [info.gbiosciences.com]
- 2. qyaobio.com [qyaobio.com]
- 3. assets.fishersci.com [assets.fishersci.com]
- 4. assets.fishersci.com [assets.fishersci.com]
- 5. assets.fishersci.com [assets.fishersci.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Biotinyling Peptides with Sulfo-NHS-LC-Biotin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12352772#protocol-for-biotinyling-peptides-with-sulfo-nhs-lc-biotin\]](https://www.benchchem.com/product/b12352772#protocol-for-biotinyling-peptides-with-sulfo-nhs-lc-biotin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com